

An In-depth Technical Guide to the Thermodynamic Properties of Gd-Pd Alloys

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Compound of Interest

Compound Name: Gadolinium--palladium (3/2)

Cat. No.: B15476197

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermodynamic properties of Gadolinium-Palladium (Gd-Pd) alloys. The information contained herein is essential for understanding the formation, stability, and behavior of these materials in various applications, including as potential components in advanced materials and drug delivery systems. This document summarizes available quantitative data, details relevant experimental protocols, and provides visualizations of key concepts and workflows.

Introduction

The study of the thermodynamic properties of alloys is fundamental to materials science. For Gd-Pd alloys, these properties govern phase stability, melting behavior, and reactivity. Gadolinium (Gd), a rare-earth metal, and Palladium (Pd), a platinum-group metal, form a series of intermetallic compounds with distinct thermodynamic characteristics. A thorough understanding of these properties is crucial for the design and optimization of Gd-Pd based materials.

Data Presentation

Quantitative thermodynamic data for the Gd-Pd system is primarily focused on the enthalpy of formation. The following tables summarize the available experimental data. It is important to note that comprehensive experimental data for Gibbs free energy, entropy, and specific heat capacity for the full range of Gd-Pd compositions are not readily available in the public domain.

Table 1: Standard Enthalpies of Formation of Gd-Pd Intermetallic Compounds

Compound	Atomic % Pd	ΔH_f° (kJ/mol)
GdPd	50	-76.0
GdPd3	75	-83.0

Data sourced from the work of Guo and Kleppa (1995) on the standard enthalpies of formation of gadolinium alloys by high-temperature direct synthesis calorimetry.[1]

Table 2: Crystallographic Data for Gd-Pd Phases

Phase	Pearson Symbol	Space Group	Prototype
(α Gd)	hP2	P63/mmc	Mg
(β Gd)	cI2	Im-3m	W
Gd2Pd	oP12	Pnma	Co2Si
GdPd	oC8	Cmcm	CrB
Gd4Pd5			
Gd3Pd4			
GdPd2	cF24	Fd-3m	Cu2Mg
GdPd3	cP4	Pm-3m	AuCu3
(Pd)	cF4	Fm-3m	Cu

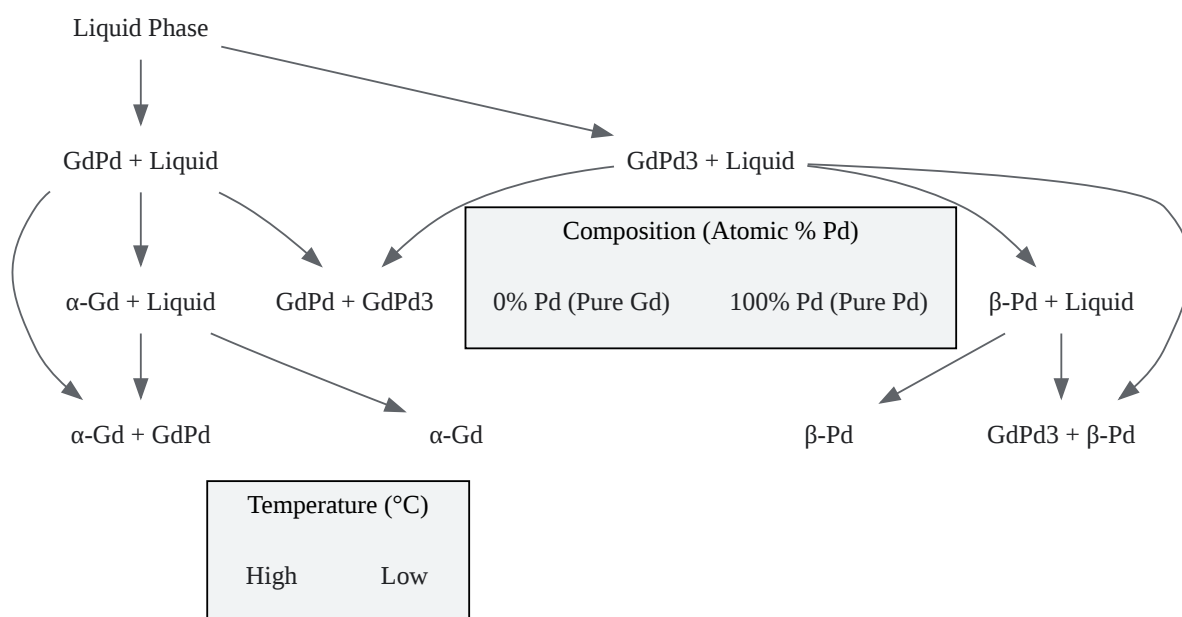
Crystallographic data is essential for understanding the structural context of the thermodynamic properties. This data is typically found alongside phase diagrams in resources from organizations like ASM International.[2]

Gd-Pd Phase Diagram

The Gd-Pd binary phase diagram is a graphical representation of the phases that exist in the alloy system at different temperatures and compositions. Understanding the phase diagram is

critical for interpreting thermodynamic data, as properties like enthalpy of formation are specific to particular phases. The diagram reveals the existence of several intermetallic compounds, solid solutions, and eutectic and peritectic reactions.

Due to copyright restrictions, a direct reproduction of the ASM International Gd-Pd phase diagram is not provided. However, a schematic representation of a typical complex binary phase diagram is shown below to illustrate the key features. Researchers are directed to the ASM Alloy Phase Diagram Center for the authoritative Gd-Pd phase diagram.^{[2][3]}



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Caption: A schematic representation of a binary alloy phase diagram.

Experimental Protocols

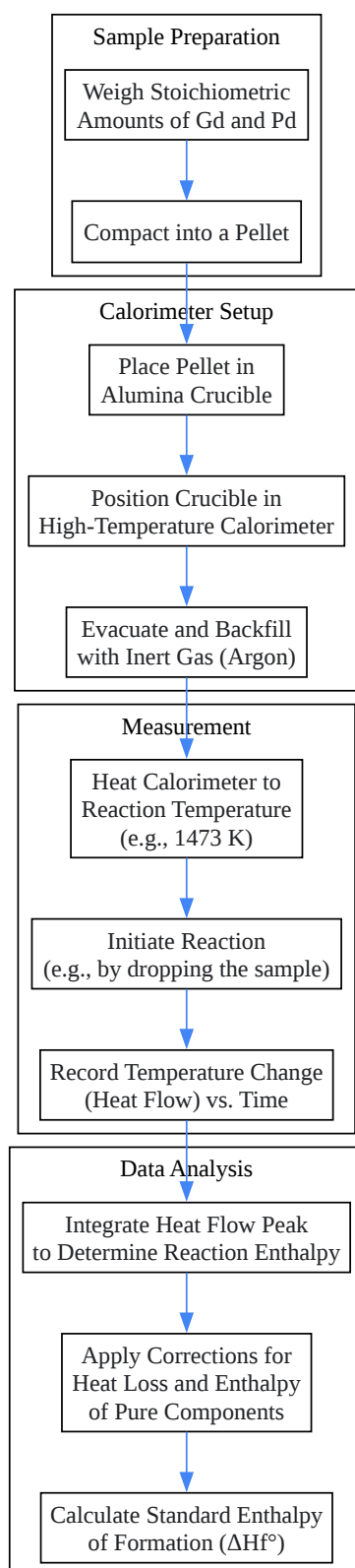
The determination of thermodynamic properties of metallic alloys requires specialized high-temperature experimental techniques. The following sections detail the methodologies for the

key experiments cited in the study of Gd-Pd and similar alloy systems.

High-Temperature Direct Synthesis Calorimetry

This method is used to directly measure the enthalpy of formation (ΔH_f°) of intermetallic compounds. The fundamental principle involves reacting the constituent elements in their pure form within a calorimeter at a high temperature and measuring the heat evolved or absorbed.

Experimental Workflow:



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Caption: Workflow for high-temperature direct synthesis calorimetry.

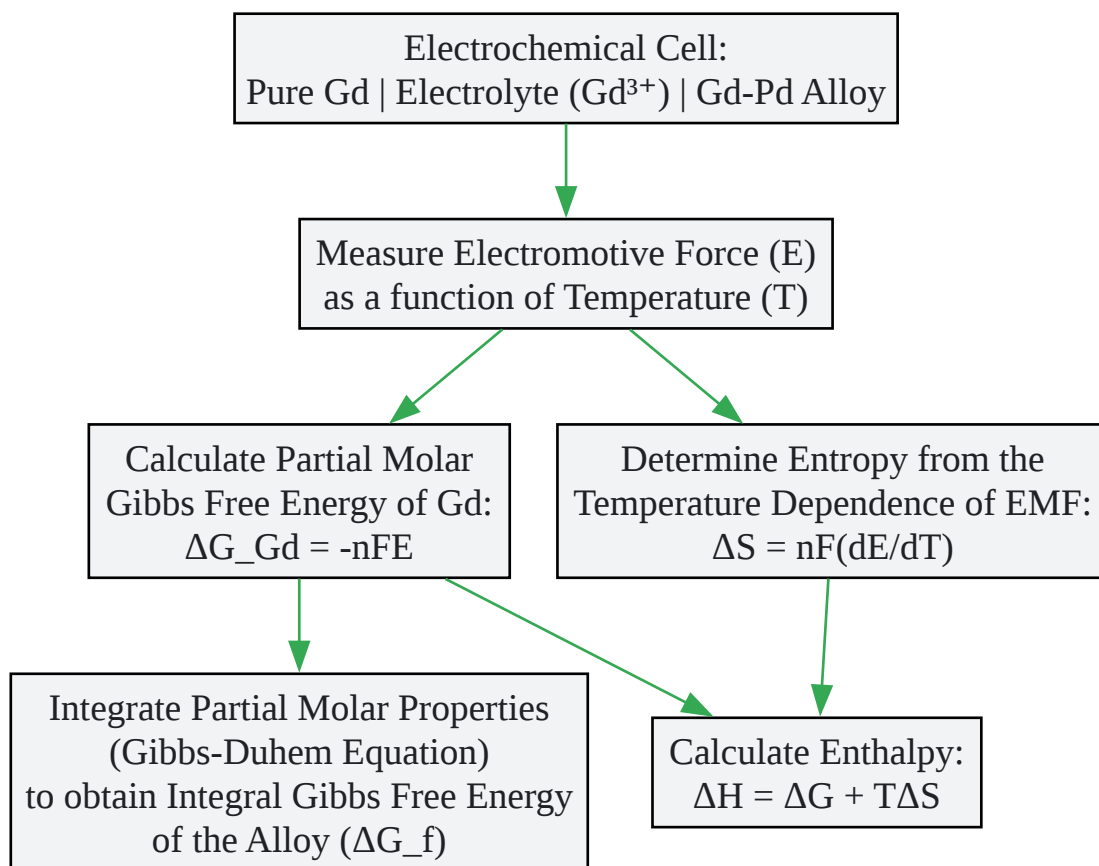
Detailed Methodology:

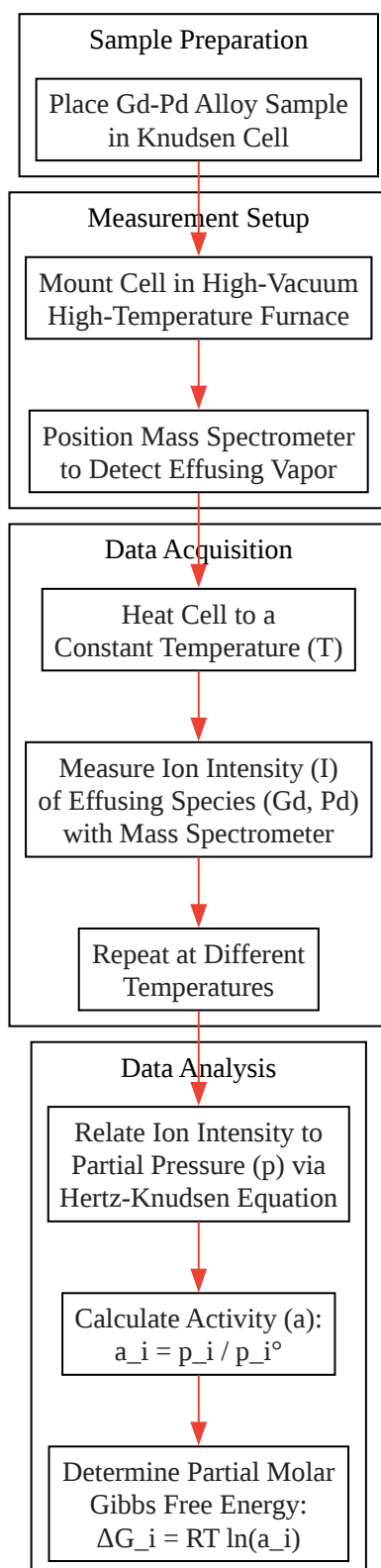
- **Sample Preparation:** High-purity gadolinium and palladium are weighed in stoichiometric amounts corresponding to the desired intermetallic compound. The powders are then thoroughly mixed and compacted into a pellet.
- **Calorimeter Setup:** The pellet is placed in a refractory crucible (e.g., alumina). This assembly is then positioned within a high-temperature calorimeter. The system is evacuated to a high vacuum and subsequently backfilled with a high-purity inert gas, such as argon, to prevent oxidation.
- **Measurement:** The calorimeter is heated to a constant high temperature (e.g., 1473 K). The reaction is initiated, often by dropping the sample from a holding position into the hot zone of the calorimeter. The temperature change of the calorimeter, which is proportional to the heat of reaction, is precisely measured as a function of time.
- **Data Analysis:** The area under the heat flow versus time curve is integrated to determine the total heat of the reaction. This value is then corrected for the heat absorbed by the sample to reach the reaction temperature (enthalpy increment) and any heat loss from the calorimeter. The standard enthalpy of formation at 298 K is then calculated by considering the enthalpy changes of the pure components from room temperature to the reaction temperature.

Electromotive Force (EMF) Method

The EMF method is a powerful technique for determining the Gibbs free energy of formation (ΔG_f°), entropy of formation (ΔS_f°), and enthalpy of formation (ΔH_f°) of alloys. It involves measuring the potential difference (EMF) of an electrochemical cell where the alloy is one electrode and a pure component is the other.

Logical Relationship for EMF Measurement:





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References

- 1. researchgate.net [researchgate.net]
- 2. dl.asminternational.org [dl.asminternational.org]
- 3. dl.asminternational.org [dl.asminternational.org]
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